

Alachlor-d13: A Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: **Alachlor-d13**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Alachlor-d13**, a deuterated analog of the herbicide Alachlor. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who utilize **Alachlor-d13** as an internal standard or in other analytical applications.

Core Physical and Chemical Properties

Alachlor-d13, with the CAS number 1015856-63-9, is a colorless solid.^[1] It is a deuterated form of Alachlor, a widely used herbicide.^{[1][2]} The following tables summarize the key physical and chemical properties of **Alachlor-d13**.

Table 1: General and Physical Properties of Alachlor-d13

Property	Value	Source
Appearance	Colorless Solid	[1]
Melting Point	40-41 °C	[1] [3]
Boiling Point	404.0 ± 45.0 °C at 760 mmHg (Predicted)	[1] [3]
Density	1.1 ± 0.1 g/cm³ (Predicted)	[1]
Flash Point	198.1 ± 28.7 °C (Predicted)	[1] [3]
Vapor Pressure	0.0 ± 0.9 mmHg at 25°C (Predicted)	[1]
Refractive Index	1.540 (Predicted)	[1]

Table 2: Chemical Identifiers and Molecular Properties of Alachlor-d13

Property	Value	Source
Molecular Formula	C ₁₄ H ₇ D ₁₃ ClNO ₂	[1] [2] [4]
Molecular Weight	282.85 g/mol	[1] [2] [4]
Exact Mass	282.1998543 Da	[5]
CAS Number	1015856-63-9	[1] [2] [4]
IUPAC Name	2-chloro-N-(methoxymethyl)-N-[3,4,5-trideuterio-2,6-bis(1,1,2,2,2-pentadeuterioethyl)phenyl]acetamide	[5]
Synonyms	2-Chloro-2',6'-diethyl-N-(methoxymethyl)acetanilide-d13	[2]
Polar Surface Area	29.54 Å ²	[1]
LogP (Predicted)	2.92	[1]

Experimental Protocols

Alachlor-d13 is frequently used as an internal standard for the quantitative analysis of Alachlor in various environmental matrices.[\[2\]](#) The analytical methods for Alachlor are directly applicable for the use of its deuterated analog. Detailed below are representative experimental protocols for the analysis of Alachlor, and by extension **Alachlor-d13**, using Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Sample Preparation: Accelerated Solvent Extraction (ASE) of Water Samples

Accelerated Solvent Extraction (ASE) is a technique used for the extraction of solid and semi-solid samples with liquid solvents. It uses elevated temperatures and pressures to increase the efficiency of the extraction process.

Methodology:

- Sample Preparation: A water sample is passed through a solid-phase extraction (SPE) cartridge to adsorb the analyte. The cartridge is then dried.
- Extraction Cell: The dried SPE cartridge is placed in an ASE extraction cell.
- Extraction Conditions:
 - Solvent: Dichloromethane-acetone (1:1, v/v) or methanol.[\[6\]](#)
 - Temperature: 100-130 °C.[\[6\]](#)
 - Pressure: >1500 psi.[\[6\]](#)
 - Static Time: ≥5 min.[\[6\]](#)
- Collection: The extract is collected in a vial.
- Concentration: The solvent is evaporated under a gentle stream of nitrogen, and the residue is reconstituted in a suitable solvent for chromatographic analysis.

Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a robust technique for the separation and identification of volatile and semi-volatile compounds.

Methodology:

- Chromatographic System: A gas chromatograph coupled to a mass spectrometer.
- Column: A 10% SP-2250 on 100-120 mesh Supelcoport capillary column is suitable.[\[7\]](#)
- Internal Standard: **Alachlor-d13** is added to the sample extract prior to injection.
- Injection: 1-2 µL of the sample is injected into the GC.
- GC Conditions:

- Injector Temperature: 250 °C.
- Oven Program: Start at 60 °C, hold for 1 minute, then ramp to 280 °C at 10 °C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Conditions:
 - Ionization Mode: Electron Impact (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and specificity. Key ions for Alachlor and **Alachlor-d13** are monitored.

Analytical Method: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS provides high sensitivity and selectivity for the analysis of a wide range of compounds, including those that are not amenable to GC.

Methodology:

- Chromatographic System: A high-performance liquid chromatograph coupled to a tandem mass spectrometer.
- Column: A Waters AcQuity UPLC BEH C18 column (2.1 x 50 mm, 1.7 µm) or similar reversed-phase column is effective.[3]
- Mobile Phase: A gradient elution with 0.1% formic acid in water (Solvent A) and acetonitrile (Solvent B).[3]
- Flow Rate: 0.5 mL/min.[3]
- Internal Standard: **Alachlor-d13** is added to the sample prior to analysis.
- MS/MS Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).[3]

- Acquisition Mode: Multiple Reaction Monitoring (MRM) for quantification.[2][3] The transitions of m/z 270.1 → 238.0 → 162.1 can be used for Alachlor.[3]

Visualizations

The following diagram illustrates a typical analytical workflow for the determination of Alachlor in an environmental sample using **Alachlor-d13** as an internal standard.



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Caption: Analytical workflow for Alachlor quantification using an internal standard.

Safety and Handling

Alachlor-d13 should be handled with care, following standard laboratory safety procedures. It is harmful if swallowed, may cause an allergic skin reaction, and is suspected of causing cancer.[5] It is also very toxic to aquatic life with long-lasting effects.[5] Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be worn when handling this compound.[2] Store in a well-ventilated place, away from open flames and flammable materials.[8]

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